

1-Cyclohexyl-3-methylurea CAS number identification

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Compound of Interest

Compound Name: 1-Cyclohexyl-3-methylurea

CAS No.: 39804-96-1

Cat. No.: B8800155

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An in-depth technical analysis and methodological framework for the identification, synthesis, and validation of **1-Cyclohexyl-3-methylurea**.

Executive Summary

In the landscape of organic synthesis and pharmaceutical development, asymmetric dialkylureas serve as critical pharmacophores and versatile synthetic intermediates. **1-Cyclohexyl-3-methylurea** (CAS: 39804-96-1) is a prime example of such a compound, characterized by the presence of both a lipophilic cyclohexyl group and a sterically unhindered methyl group flanking a central urea moiety. This unique structural asymmetry dictates its specific chemical reactivity, particularly in cycloaddition reactions to form complex heterocyclic systems^[1].

As a Senior Application Scientist, I approach the handling of this compound through a lens of rigorous analytical validation. The misidentification of urea derivatives—often confused with positional isomers—can lead to catastrophic failures in downstream drug development. This guide establishes a self-validating framework for the synthesis, isolation, and definitive CAS number identification of **1-Cyclohexyl-3-methylurea**.

Physicochemical Profiling and Structural Identification

Before initiating any synthetic or analytical workflow, it is imperative to establish the baseline physicochemical parameters of the target analyte. The structural integrity of CAS 39804-96-1 is defined by its molecular formula (C8H16N2O) and its specific spatial arrangement.

The following table summarizes the foundational data required for chromatographic and spectroscopic benchmarking, curated from authoritative chemical databases[2],[3]:

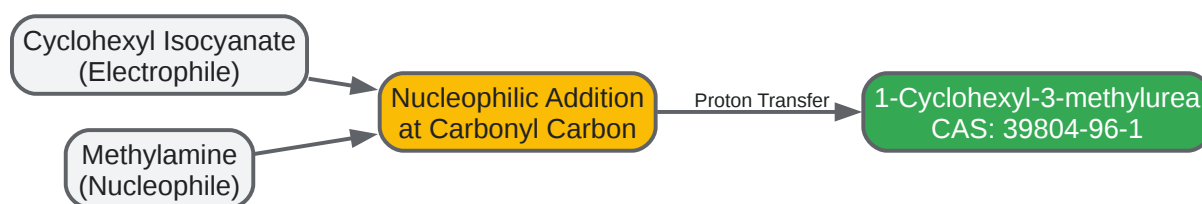
Property	Value	Analytical Significance
CAS Registry Number	39804-96-1	Universal identifier for this specific asymmetric isomer.
Molecular Formula	<chem>C8H16N2O</chem>	Dictates mass-to-charge (m/z) ratio in LC-MS validation.
Molecular Weight	156.23 g/mol	Baseline for stoichiometric calculations.
Exact Mass	156.126 Da	Target for High-Resolution Mass Spectrometry (HRMS).
Boiling Point	324.8 °C (at 760 mmHg)	Indicates high thermal stability; dictates GC inlet temperatures.
Density	~1.0 g/cm ³	Relevant for liquid-liquid extraction partitioning.
Topological Polar Surface Area	41.1 Å ²	Predicts membrane permeability and RP-HPLC retention behavior.

Mechanistic Insights: Chemical Reactivity and Spectral Signatures

The core reactivity of **1-Cyclohexyl-3-methylurea** stems from the electron density transfer to the carbonyl oxygen, making the urea moiety a potent hydrogen bond donor and acceptor.

Research published in by Mido et al. highlights that asymmetric ureas exhibit distinct free N-H stretching vibrations and rotational isomerism[4]. The presence of the bulky cyclohexyl group forces the molecule into specific conformational states that are readily identifiable via Fourier-Transform Infrared (FTIR) spectroscopy.

Furthermore, this compound is highly valued in synthetic chemistry for its role in cyclocondensation reactions. As detailed in , disubstituted ureas like **1-cyclohexyl-3-methylurea** react with acylketenes (e.g., (chlorocarbonyl)phenylketene) to yield mono- or fused heterocyclic systems[1].



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Nucleophilic addition pathway generating **1-Cyclohexyl-3-methylurea**.

Experimental Methodology: Synthesis and Analytical Validation

To guarantee scientific integrity, the following protocol is designed as a self-validating system. We do not merely synthesize the compound; we integrate orthogonal analytical steps (RP-HPLC and FTIR) directly into the workflow to definitively confirm the identity of CAS 39804-96-1.

Optimized Synthesis Protocol

This method utilizes the highly efficient nucleophilic addition of an amine to an isocyanate.

Step-by-Step Methodology:

- Preparation: In a flame-dried, round-bottom flask equipped with a magnetic stirrer and an argon balloon, dissolve 1.0 equivalent of cyclohexyl isocyanate in anhydrous

Dichloromethane (DCM).

- Causality: DCM is chosen because it easily dissolves the lipophilic isocyanate while remaining completely inert to the highly reactive electrophilic carbon. Argon prevents atmospheric moisture from hydrolyzing the isocyanate into a symmetric dicyclohexylurea byproduct.
- Temperature Control: Chill the reaction vessel to 0 °C using an ice-water bath.
 - Causality: The reaction between an isocyanate and an aliphatic amine is violently exothermic. Cooling suppresses thermal degradation and prevents the formation of biuret impurities.
- Reagent Addition: Slowly add 1.05 equivalents of methylamine (as a solution in THF) dropwise over 30 minutes.
 - Causality: A slight excess of the cheaper nucleophile (methylamine) ensures the complete consumption of the more expensive cyclohexyl isocyanate. Dropwise addition maintains strict temperature control.
- Reaction & Workup: Allow the mixture to warm to room temperature and stir for 2 hours. Evaporate the solvent under reduced pressure. Wash the resulting crude solid with ice-cold water and filter via vacuum.
 - Causality: **1-Cyclohexyl-3-methylurea** has poor solubility in cold water, whereas unreacted methylamine is highly water-soluble. This simple wash acts as a highly effective, solvent-free purification step.

Orthogonal Analytical Validation

To confirm the product is indeed CAS 39804-96-1, we employ a dual-pronged analytical approach^{[5],[4]}.

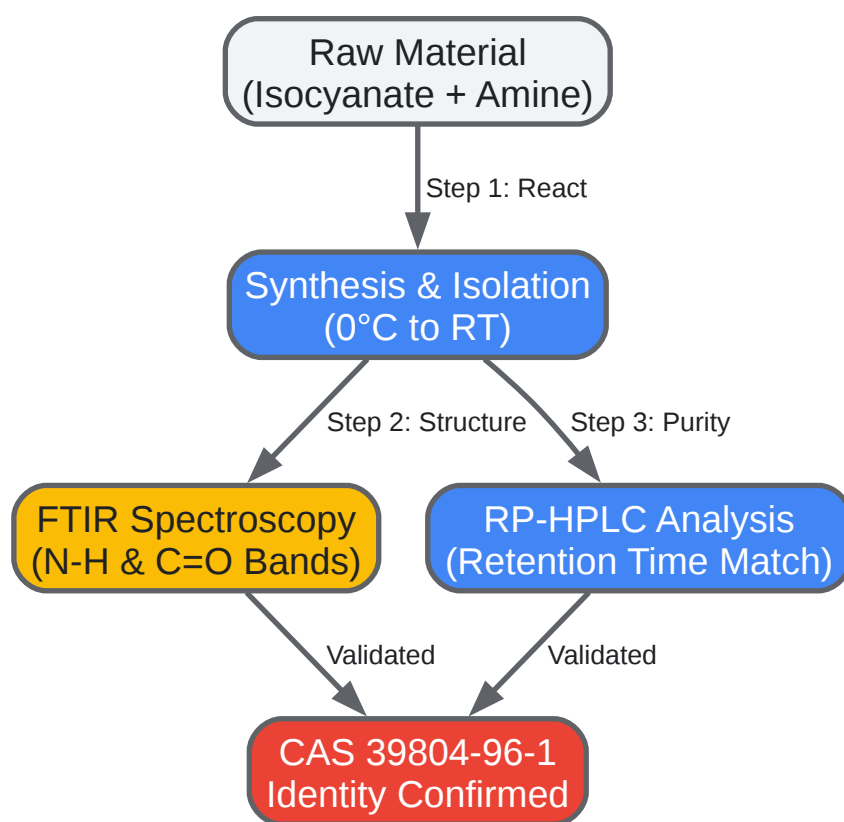
Protocol A: RP-HPLC for Purity and Retention Profiling

- Column Selection: Utilize a C18 reverse-phase column (e.g., 250 mm x 4.6 mm, 5 µm).

- Causality: The non-polar C18 stationary phase interacts strongly with the lipophilic cyclohexyl ring of the analyte, allowing clear baseline separation from any polar degradation products or unreacted amines.
- Mobile Phase: Run a gradient of Water/Acetonitrile (starting at 90:10, ramping to 10:90 over 20 minutes) with 0.1% Formic Acid.
 - Causality: Formic acid ensures the urea nitrogens remain appropriately protonated/neutralized to prevent peak tailing, ensuring sharp, quantifiable peaks.

Protocol B: FTIR Spectroscopy for Structural Confirmation

- Sample Prep: Prepare a KBr pellet of the purified solid.
- Spectral Analysis: Scan from 4000 to 400 cm^{-1} .
 - Causality: You must observe the disappearance of the strong, distinct isocyanate peak at $\sim 2270 \text{ cm}^{-1}$. Confirmation of CAS 39804-96-1 is achieved by identifying the sharp N-H stretching band at $\sim 3300 \text{ cm}^{-1}$ and the strong Amide I (C=O stretch) band at $\sim 1650 \text{ cm}^{-1}$ [\[4\]](#).



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Self-validating workflow for the synthesis and analytical verification of CAS 39804-96-1.

Conclusion

The successful utilization of **1-Cyclohexyl-3-methylurea** in advanced chemical synthesis relies entirely on the rigorous validation of its identity and purity. By understanding the causality behind the isocyanate-amine reaction kinetics and employing orthogonal analytical techniques (RP-HPLC and FTIR), researchers can confidently verify CAS 39804-96-1, ensuring reproducibility and safety in downstream applications.

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